

Safety, handling, and MSDS for Ethyl-L-nio hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl-L-nio hydrochloride

Cat. No.: B15580297

[Get Quote](#)

In-Depth Technical Guide: Ethyl-L-nio Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl-L-nio hydrochloride, a derivative of L-ornithine, is a notable modulator of nitric oxide synthase (NOS) activity. This document provides a comprehensive overview of its safety, handling, and material safety data sheet (MSDS) information, tailored for professionals in research and drug development. It includes a summary of its chemical and physical properties, detailed handling and storage procedures, and an analysis of its mechanism of action. While specific quantitative toxicological data such as LD50 values are not readily available in public literature, this guide compiles the existing safety information and outlines best practices for its handling in a laboratory setting. The document also presents a general protocol for a nitric oxide synthase inhibition assay and discusses the signaling pathway of NOS inhibition.

Chemical and Physical Properties

Ethyl-L-nio hydrochloride, also known by its systematic name L-N5-(1-Iminobutyl)ornithine hydrochloride, is a crystalline solid.^[1] Its fundamental properties are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Chemical Name | L-N5-(1-Iminobutyl)ornithine hydrochloride | [2] |
| Synonyms | Ethyl-L-NIO, hydrochloride | [2] |
| CAS Number | 150403-97-7 | [2] |
| Molecular Formula | C ₉ H ₁₉ N ₃ O ₂ ·HCl | [2] |
| Molecular Weight | 237.73 g/mol | [1] |
| Appearance | Crystalline solid | [3] |
| Purity | ≥95% | [3] |
| Solubility | DMF: 0.3 mg/mL DMSO: 2 mg/mL Ethanol: 2.5 mg/mL PBS (pH 7.2): 5 mg/mL | [3] |
| Stability | Stable for at least 4 years when stored at -20°C. | [1] |

Safety and Handling

While a comprehensive Material Safety Data Sheet (MSDS) with specific toxicological values like LD50 is not publicly available, information from suppliers indicates that **Ethyl-L-nio hydrochloride** should be handled as a potentially hazardous substance.[4] Standard laboratory safety protocols should be strictly followed.

Hazard Identification

- **Potential Health Effects:** The primary routes of exposure are inhalation, ingestion, and skin/eye contact. As a potent enzyme inhibitor, it should be handled with care to avoid systemic effects.
- **Hazardous Combustion Products:** Thermal decomposition may produce toxic gases such as carbon oxides and nitrogen oxides.[1]

Recommended Handling Procedures

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
 - Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)
 - Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.[\[1\]](#)
 - Respiratory Protection: If working with the solid form where dust may be generated, use a NIOSH/MSHA-approved respirator.[\[1\]](#)
- Engineering Controls:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
 - Eyewash stations and safety showers should be readily accessible.[\[1\]](#)

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- The recommended storage temperature is -20°C for long-term stability.[\[1\]](#)

First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)

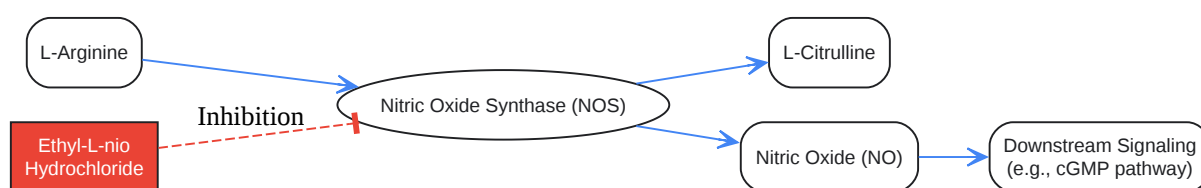
Mechanism of Action: Nitric Oxide Synthase Inhibition

Ethyl-L-nio hydrochloride is an inhibitor of nitric oxide synthase (NOS), the enzyme responsible for the production of nitric oxide (NO) from L-arginine. NO is a critical signaling molecule involved in various physiological and pathological processes.

Ethyl-L-nio hydrochloride exhibits modest selectivity among the NOS isoforms. The inhibition constants (K_i) for the different isoforms are summarized below:

| NOS Isoform | K_i (μM) | Reference(s) |
|--------------------|-------------------------|--------------|
| nNOS (neuronal) | 5.3 | [3] |
| eNOS (endothelial) | 18 | [3] |
| iNOS (inducible) | 12 | [3] |

The following diagram illustrates the general signaling pathway of NOS and the point of inhibition by **Ethyl-L-nio hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Inhibition of Nitric Oxide Synthase by **Ethyl-L-nio Hydrochloride**.

Experimental Protocols

General Protocol for Nitric Oxide Synthase (NOS) Inhibition Assay

This is a generalized colorimetric protocol to screen for NOS inhibitors. The assay measures the production of nitric oxide, which is rapidly oxidized to nitrite and nitrate. The total nitrate is reduced to nitrite, which is then quantified using the Griess reagent.

Materials:

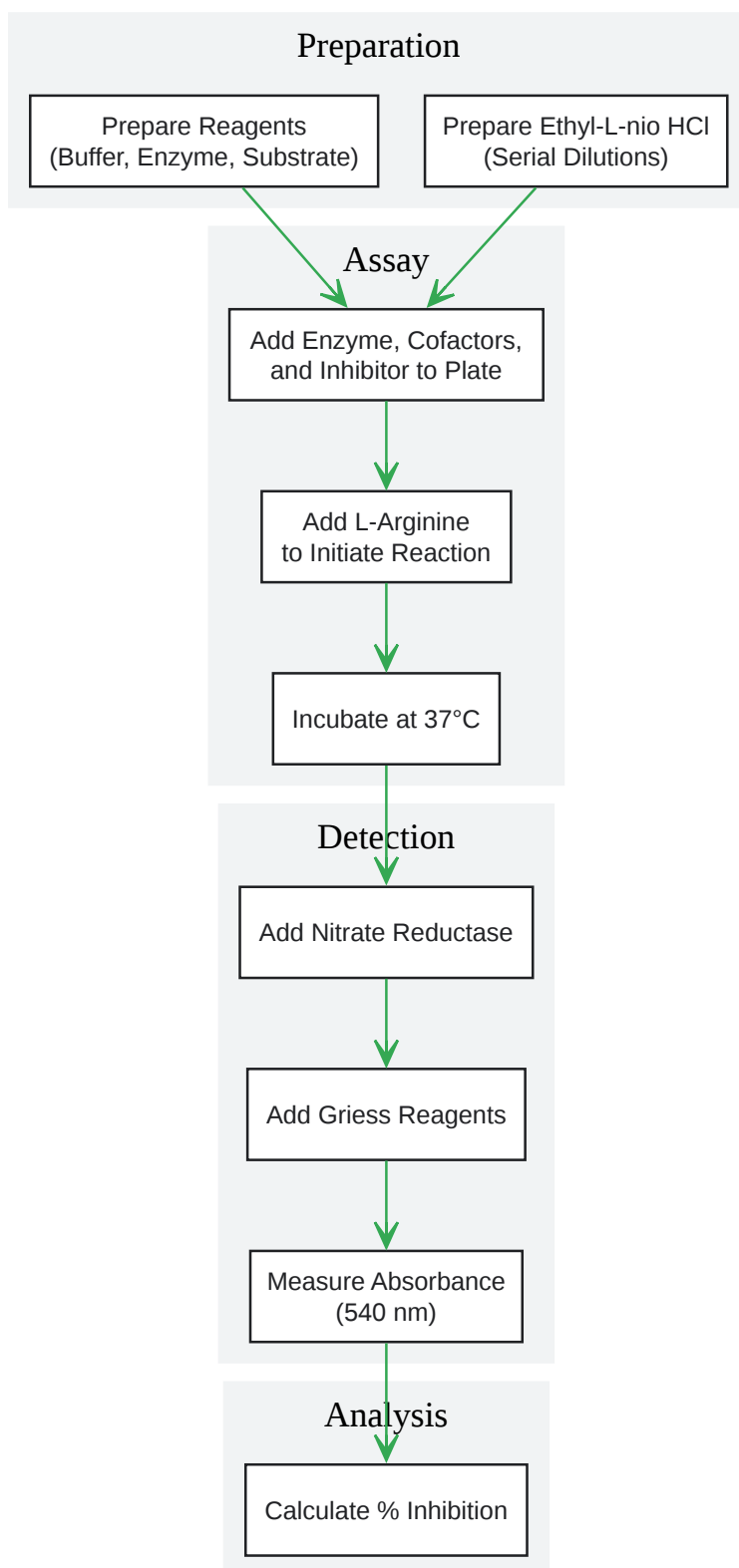
- Nitric Oxide Synthase (e.g., iNOS, nNOS, or eNOS)
- Assay Buffer
- L-Arginine (Substrate)
- NADPH
- Calmodulin (for nNOS and eNOS)
- Nitrate Reductase
- Griess Reagents (Sulfanilamide and N-(1-Naphthyl)ethylenediamine)
- **Ethyl-L-nio hydrochloride** (Test Inhibitor)
- 96-well microplate
- Microplate reader

Procedure:

- Reagent Preparation: Prepare all reagents and the test inhibitor (**Ethyl-L-nio hydrochloride**) in the appropriate assay buffer.
- Reaction Setup:
 - In a 96-well plate, add the assay buffer, NOS enzyme, and cofactors (NADPH, Calmodulin if required).
 - Add varying concentrations of **Ethyl-L-nio hydrochloride** to the respective wells. Include a control well with no inhibitor.

- **Initiate Reaction:** Start the reaction by adding the substrate, L-arginine.
- **Incubation:** Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes).
- **Nitrate Reduction:** Add nitrate reductase to each well to convert any nitrate to nitrite. Incubate as required by the kit manufacturer.
- **Color Development:** Add the Griess reagents to each well. This will react with nitrite to form a colored azo compound.
- **Measurement:** Measure the absorbance at the appropriate wavelength (typically 540 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of inhibition for each concentration of **Ethyl-L-nio hydrochloride** compared to the control.

The following workflow diagram outlines the key steps in the NOS inhibition assay.



[Click to download full resolution via product page](#)

Caption: Workflow for a Nitric Oxide Synthase Inhibition Assay.

Conclusion

Ethyl-L-nio hydrochloride is a valuable tool for researchers studying the nitric oxide signaling pathway. While it is a potent enzyme inhibitor that requires careful handling, following standard safety protocols can ensure its safe use in the laboratory. This guide provides the currently available information on its properties, safety, and handling, as well as a framework for its experimental use. Researchers should always consult the most recent information from their supplier and institutional safety office before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. scbt.com [scbt.com]
- 3. Ethyl-L-NIO (hydrochloride) | CAS 150403-97-7 | Cayman Chemical | Biomol.com [biomol.com]
- 4. arigobio.com [arigobio.com]
- To cite this document: BenchChem. [Safety, handling, and MSDS for Ethyl-L-nio hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580297#safety-handling-and-msds-for-ethyl-l-nio-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com